

Physicochemical properties of calcium dibromide hydrate

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Compound of Interest

Compound Name: *calcium;dibromide;hydrate*

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Physicochemical Characterization of Calcium Dibromide Hydrate: A Technical Guide for Drug Development & Industrial Applications

Executive Summary

Calcium dibromide (

), particularly in its hydrated forms (

), represents a critical electrolyte and density-modifying agent in both pharmaceutical synthesis and industrial drilling operations.[1] Its distinguishing physicochemical characteristic is extreme hygroscopicity coupled with exceptional water solubility (143 g/100 mL at 20°C), allowing for the preparation of high-density brines (

for 52% w/w).[2]

For drug development professionals, the challenge lies in controlling the hydration state—typically the hexahydrate (

) or dihydrate (

)—to ensure stoichiometric accuracy during API synthesis. This guide provides an authoritative

analysis of the solid-state architecture, solution thermodynamics, and self-validating characterization protocols for

hydrates.

Solid-State Architecture & Phase Behavior

Crystal Systems and Hydration States

Calcium bromide exists in three primary forms, each with distinct crystallographic signatures. The phase transition between these states is driven by water activity (

) and temperature.

Form	Formula	Crystal System	Space Group	Melting Point	Key Characteristics
Anhydrous		Orthorhombic	Pnnm (Rutile-type)	730°C	Highly deliquescent; requires dry box handling.
Dihydrate		Monoclinic	C2/m (Typical)	~810°C (dec)*	Intermediate stability; often formed via partial dehydration.
Hexahydrate		Trigonal	P321	38.2°C	Most common commercial solid; melts in its own water of crystallization.

*Note: The reported 810°C for dihydrate often refers to the decomposition of the anhydrous salt formed in situ, as the hydrate lattice collapses much earlier.

Thermal Decomposition Pathway (TGA/DSC)

Understanding the dehydration profile is critical for drying protocols. The hexahydrate does not dehydrate in a single step but follows a stepwise lattice collapse.

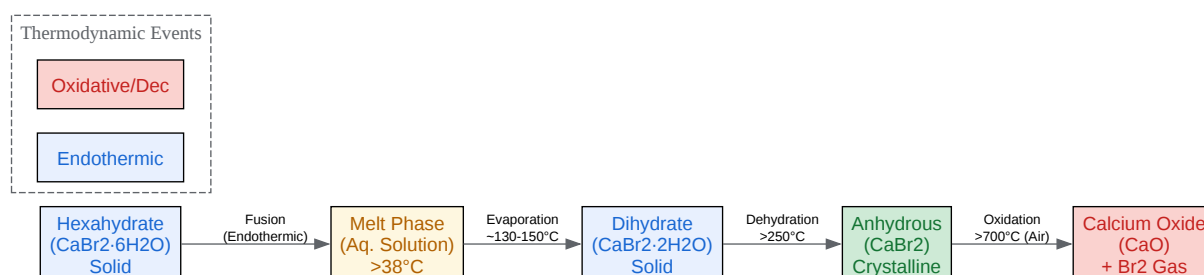
Mechanism:

- Fusion/Dissolution (38°C): The hexahydrate melts incongruently.
- Step 1 Dehydration (~130°C - 150°C): Loss of 4 moles of water to form the dihydrate.
- Step 2 Dehydration (>250°C): Loss of remaining water to form anhydrous

- Oxidative Decomposition (>700°C): In the presence of oxygen,

releases

gas and forms



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Figure 1: Thermal evolution of Calcium Bromide Hexahydrate showing phase transitions and decomposition thresholds.

Solution Chemistry & Rheology

Solubility and Density

The utility of

in drilling fluids (completion brines) stems from its ability to form extremely dense, solids-free solutions.

- Standard Commercial Brine: 52% w/w [ngcontent-ng-c1989010908="" _nghost-ng-c2127666394="" class="inline ng-star-inserted">](#)

[.3\]\[4\]](#)

- Specific Gravity (SG): 1.70 – 1.73 g/cm³ (14.2 lb/gal).
- Crystallization Point (TCT): <-7°C for 52% solution.

Viscosity Profile (Non-Newtonian Behavior)

Concentrated

brines exhibit temperature-thinning behavior. While generally low-viscosity, the fluid dynamics change significantly near the crystallization point.

Temperature (°C)	Density (g/cm ³)	Approx. [1][2][5][3][6][7] Viscosity (cP)
20	1.71	5.0 - 7.0
40	1.69	3.0 - 4.5
60	1.67	2.0 - 3.0
80	1.65	< 2.0

Data derived from typical commercial brine specifications (e.g., Tetra, Halliburton).

Experimental Protocols (Self-Validating)

As a Senior Scientist, reliance on vendor Certificates of Analysis (CoA) is insufficient for critical formulations. The following protocols ensure material integrity.

Protocol A: Gravimetric Water Content Verification (TGA)

Purpose: To distinguish between surface moisture and crystal water.

- Instrument: Thermogravimetric Analyzer (e.g., TA Instruments Q500).
- Sample: 10–15 mg of

, crushed rapidly to minimize atmospheric moisture uptake.
- Method:
 - Equilibrate at 25°C.
 - Ramp 10°C/min to 350°C under

purge (50 mL/min).
- Validation Criteria:
 - Hexahydrate: Theoretical mass loss ~35.1%. (Observed range: 34–36%).
 - Dihydrate: Theoretical mass loss ~15.2%.
 - Failure Mode: If mass loss starts immediately at 25°C, the sample has adsorbed surface moisture (deliquescence).

Protocol B: Heavy Metal Impurity Profiling (ICP-MS)

Purpose: Compliance with USP <232> / ICH Q3D for pharmaceutical applications.

- Sample Prep: Dissolve 1.0 g

in 50 mL of 1%

(Trace Metal Grade).

- Standardization: 3-point calibration curve (0.5, 5.0, 50 ppb) for Pb, Cd, As, Hg.
- Internal Standard: Yttrium () or Indium () to correct for matrix suppression caused by high Br content.
- Limits (Pharma Grade):
 - Lead (Pb): NMT 5 ppm.
 - Arsenic (As): NMT 2 ppm.
 - Iron (Fe): NMT 50 ppm (Critical for color stability).

Applications in Drug Development & Industry

Pharmaceutical Excipient & Reagent

- Synthesis: Source of bromide nucleophiles in substitution reactions.
- Electrolyte: Used in oral formulations (historical sedative) and modern electrolyte replacement therapies.
- Critical Attribute:Purity. Industrial grade often contains high iron (), which can catalyze oxidative degradation of APIs. Pharma grade requires .

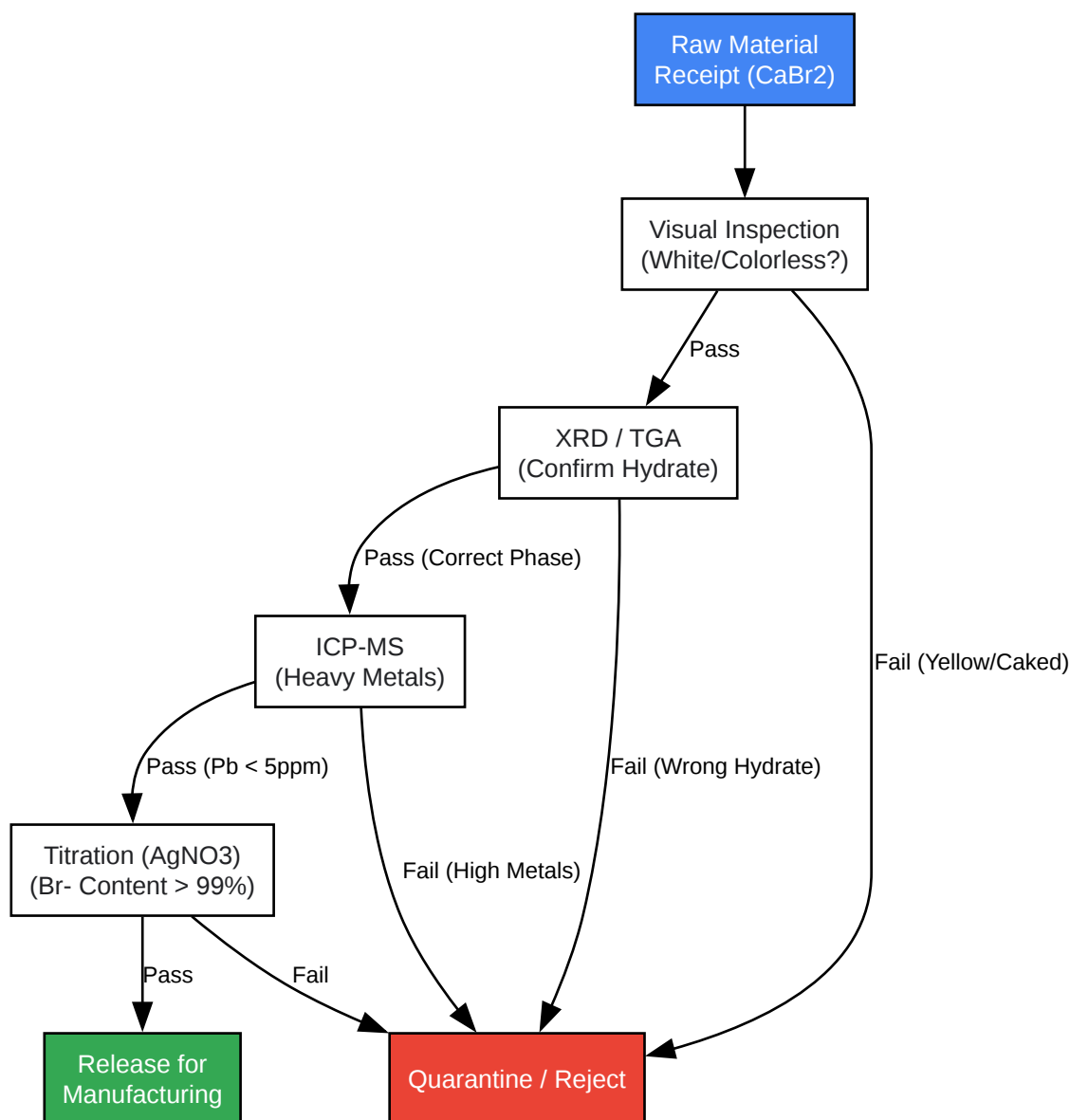
Oil & Gas (Completion Fluids)

- Function: Provides hydrostatic pressure to prevent formation fluids from entering the wellbore without using suspended solids that could damage the formation permeability.
- Compatibility: often blended with

to reach densities up to 19.2 lb/gal (2.3 g/cm³), though this introduces corrosivity challenges requiring amine-based inhibitors.

Quality Control Workflow

The following decision tree outlines the logic for accepting raw material batches for pharmaceutical use.



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Figure 2: Logical workflow for Quality Control of Calcium Bromide raw material.

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